

# A Comprehensive Technical Guide to the Health and Safety of Tetrachlorophthalic Anhydride

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## Compound of Interest

Compound Name: Tetrachlorophthalic anhydride

Cat. No.: B044441

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the critical health and safety considerations for the handling and use of **Tetrachlorophthalic anhydride** (TCPA). The information herein is intended to equip laboratory and research personnel with the necessary knowledge to mitigate risks and ensure a safe working environment.

## Hazard Identification and Classification

**Tetrachlorophthalic anhydride** is a chemical intermediate that presents several significant health hazards. It is classified as a substance that can cause serious eye damage, skin and respiratory sensitization, and is suspected of causing cancer. Furthermore, it may cause damage to organs through prolonged or repeated exposure and is very toxic to aquatic life with long-lasting effects.<sup>[1][2]</sup>

GHS Hazard Statements:

- H317: May cause an allergic skin reaction.<sup>[1][2][3]</sup>
- H318: Causes serious eye damage.<sup>[1][2][3]</sup>
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.<sup>[1][2][3]</sup>
- H350/H351: May cause/Suspected of causing cancer.<sup>[1][2][3]</sup>

- H372/H373: Causes/May cause damage to organs through prolonged or repeated exposure.  
[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H410: Very toxic to aquatic life with long lasting effects.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Toxicological Data Summary

Comprehensive toxicological studies have been conducted to determine the acute and chronic effects of **Tetrachlorophthalic anhydride**. The following tables summarize the key quantitative data.

### Table 1: Acute Toxicity Data

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	> 15,800 mg/kg	<a href="#">[1]</a> <a href="#">[4]</a>
LD50	Rabbit	Dermal	> 5,000 mg/kg	<a href="#">[1]</a> <a href="#">[4]</a>
LC50	Rat	Inhalation	> 3,600 mg/m <sup>3</sup> /4h	<a href="#">[2]</a>

### Table 2: Repeated Dose Toxicity

Study Type	Species	Route	NOAEL	Findings	Reference
13-Week Study	Mouse	Gavage	1500 mg/kg/day	No significant adverse effects observed.	<a href="#">[5]</a>
13-Week Study	Rat	Gavage	Not achieved (effects seen at lowest dose of 94 mg/kg/day)	Dose-dependent increases in kidney weights and renal tubule necrosis/dilation.	<a href="#">[5]</a> <a href="#">[6]</a>

**Table 3: Carcinogenicity and Mutagenicity**

Assay	System	Result	Reference
Carcinogenicity	IARC Classification	Group 2B: Possibly carcinogenic to humans (for Hexachlorobenzene, a potential impurity)	[1]
Mutagenicity	Salmonella typhimurium (Ames test)	Negative	[7]
Chromosomal Aberrations	Chinese Hamster Ovary (CHO) cells	Negative	[7]
Sister Chromatid Exchanges	Chinese Hamster Ovary (CHO) cells	Negative	[7]

## Experimental Protocols

Detailed experimental protocols are crucial for the accurate assessment of chemical hazards. While specific study reports for **Tetrachlorophthalic anhydride** often summarize findings, the methodologies generally follow established guidelines from organizations like the Organisation for Economic Co-operation and Development (OECD). Below are representative protocols for assessing skin sensitization and eye irritation.

### Skin Sensitization: Guinea Pig Maximization Test (GPMT) (based on OECD 406)

The Guinea Pig Maximization Test is a widely used method to assess the potential of a substance to cause skin sensitization.

Methodology:

- **Animal Selection:** Healthy, young adult albino guinea pigs are used.
- **Induction Phase:**

- Intradermal Induction: On day 0, three pairs of intradermal injections are made in the shoulder region of the test animals. These include the test substance in a suitable vehicle, Freund's Complete Adjuvant (FCA), and the test substance emulsified in FCA.
- Topical Induction: On day 7, the test substance, at a concentration that causes mild to moderate irritation, is applied to a filter paper patch and placed over the injection sites for 48 hours.
- Challenge Phase:
  - On day 21, a non-irritating concentration of the test substance is applied topically to a naive site on the flank of both test and control animals.
- Observation and Scoring: The challenge sites are observed for erythema and edema at 24 and 48 hours after patch removal. The incidence and severity of the skin reactions in the test group are compared to the control group. A substance is considered a sensitizer if a significantly higher proportion of test animals show a positive reaction compared to the controls.

## Serious Eye Damage/Eye Irritation: Bovine Corneal Opacity and Permeability (BCOP) Test (based on OECD 437)

The BCOP assay is an in vitro method used to identify substances that have the potential to cause serious eye damage.

### Methodology:

- Tissue Preparation: Corneas are obtained from freshly enucleated bovine eyes from slaughterhouses. The corneas are mounted in a specialized holder, creating an anterior and posterior chamber.
- Test Substance Application: The test substance is applied to the epithelial surface of the cornea for a defined period (e.g., 10 minutes for liquids).
- Endpoint Measurement:

- Opacity: The opacity of the cornea is measured using an opacitometer before and after exposure to the test substance.
- Permeability: After the exposure period, the permeability of the cornea is assessed by applying sodium fluorescein to the anterior chamber and measuring its passage into the posterior chamber using a spectrophotometer.
- Data Analysis: An In Vitro Irritancy Score (IVIS) is calculated based on the opacity and permeability values. This score is used to classify the substance's potential for causing severe eye damage.

## Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is mandatory when handling **Tetrachlorophthalic anhydride**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or fumes.

Personal Protective Equipment:

- Eye Protection: Wear chemical safety goggles and a face shield.[\[1\]](#)
- Skin Protection: Use chemically resistant gloves (e.g., nitrile rubber with a minimum layer thickness of 0.11 mm) and a lab coat.[\[4\]](#) Contaminated work clothing should not be allowed out of the workplace.[\[2\]](#)
- Respiratory Protection: If dusts are generated and engineering controls are insufficient, use a NIOSH-approved particulate respirator.

Hygiene Practices:

- Wash hands thoroughly after handling and before eating, drinking, or smoking.

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.

## First Aid and Emergency Procedures

In the event of exposure, immediate action is critical.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Immediately remove contaminated clothing and wash the affected skin with plenty of soap and water. Seek medical attention if irritation or a rash develops.[\[2\]](#)
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Storage and Disposal

Storage:

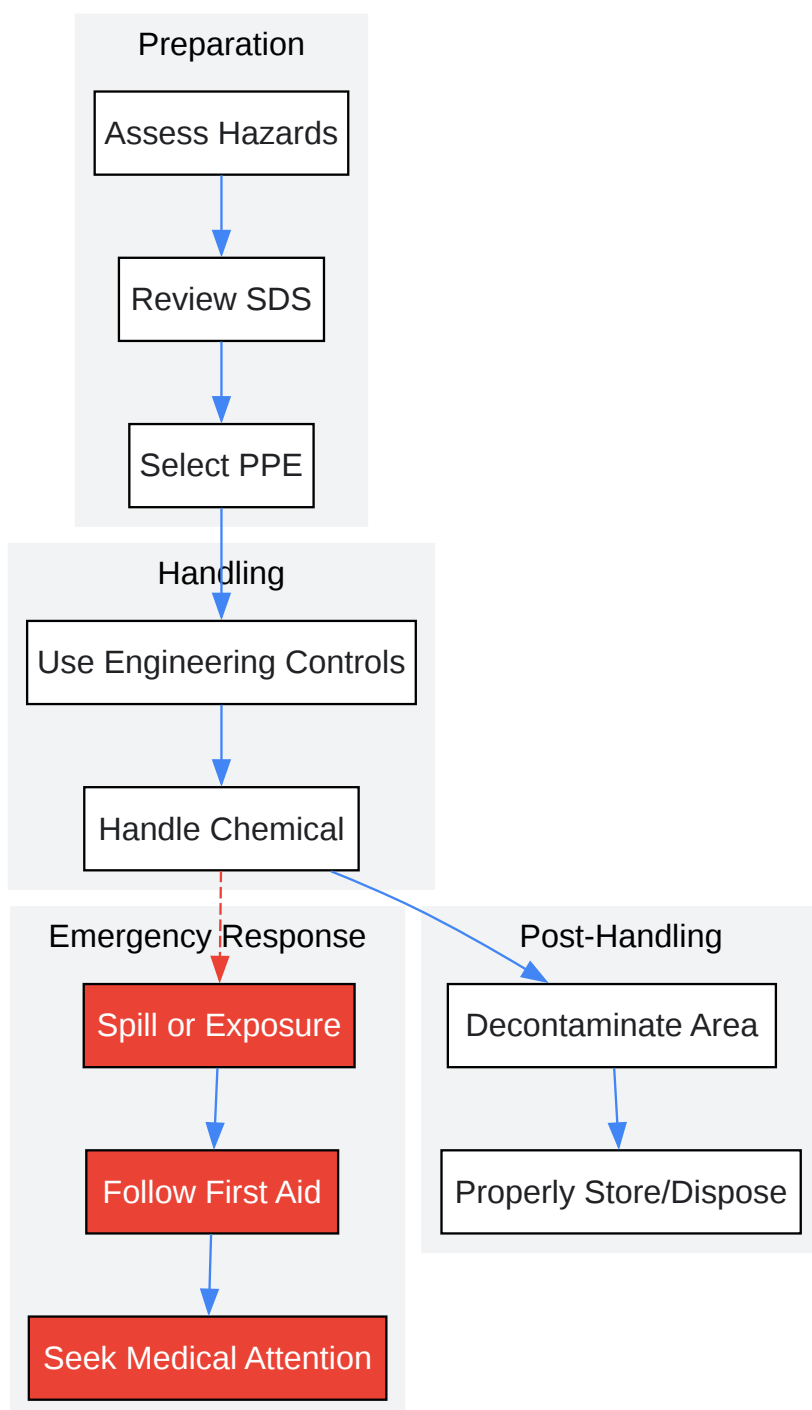
- Store in a cool, dry, and well-ventilated place.
- Keep containers tightly closed.
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)

Disposal:

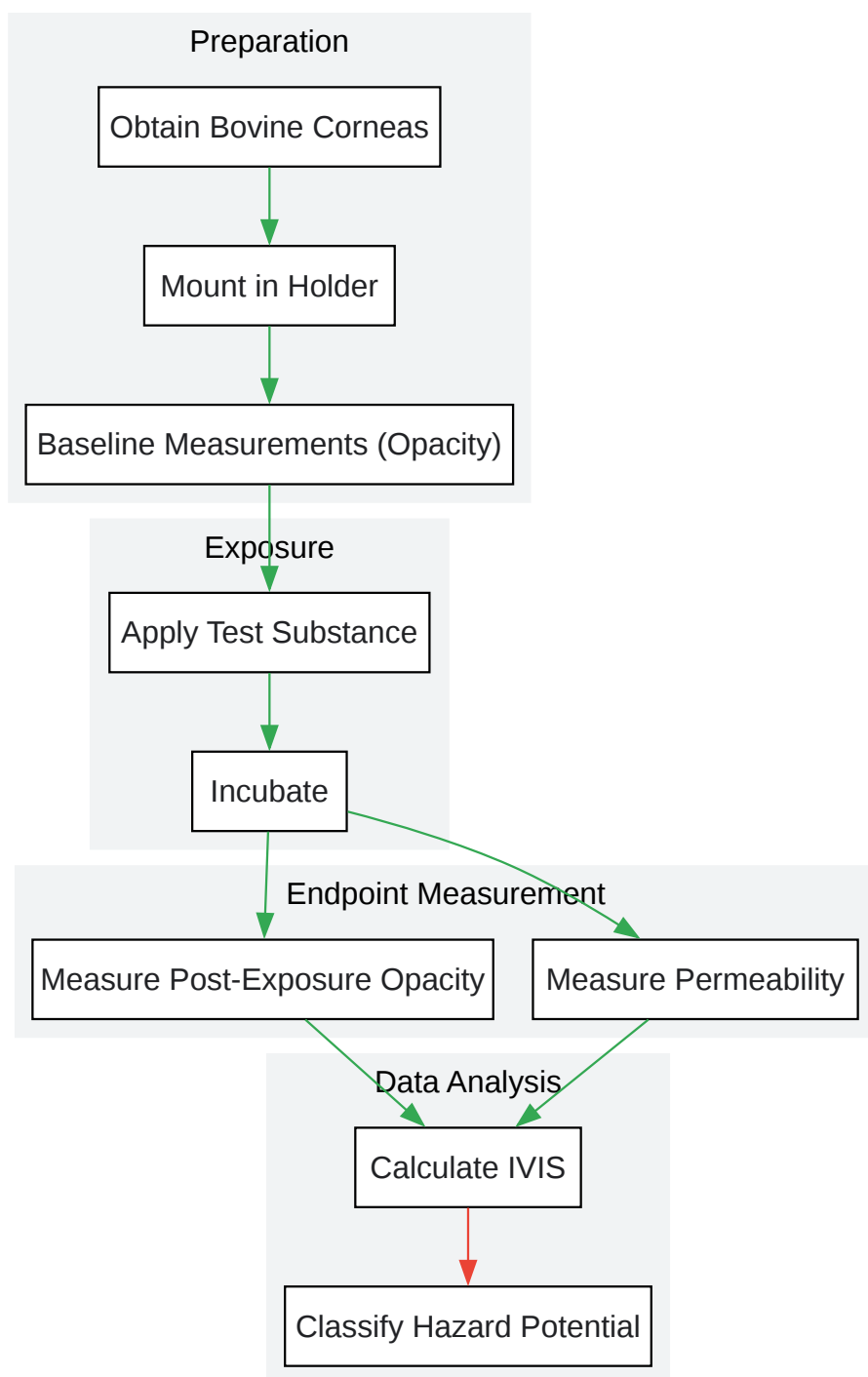
- Dispose of waste material in accordance with all applicable federal, state, and local regulations.
- Avoid release to the environment.[\[1\]](#)

## Visualized Workflows

### Logical Workflow for Safe Handling







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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)